

Technical Guide: Solubility of Diethyl 2,2'-bipyridine-5,5'-dicarboxylate

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Compound of Interest

Compound Name: Diethyl bipy55'DC

Cat. No.: B1670527

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available information regarding the solubility of diethyl 2,2'-bipyridine-5,5'-dicarboxylate (CAS No. 1762-46-5) in common laboratory solvents. While quantitative solubility data is not readily available in published literature, this document consolidates qualitative observations and outlines standard experimental protocols for determining solubility, providing a valuable resource for researchers working with this compound.

Compound Overview

Diethyl 2,2'-bipyridine-5,5'-dicarboxylate is a versatile heterocyclic organic compound widely utilized as a ligand in coordination chemistry and materials science.^[1] Its bipyridine core provides strong chelation to metal ions, while the ethyl ester functional groups offer sites for further chemical modification. This compound is a white to off-white crystalline solid with a molecular weight of 300.31 g/mol.^{[1][2]} Key physical properties are summarized in Table 1.

Table 1: Physical and Chemical Properties of Diethyl 2,2'-bipyridine-5,5'-dicarboxylate

Property	Value	Reference
CAS Number	1762-46-5	[1][2]
Molecular Formula	C ₁₆ H ₁₆ N ₂ O ₄	[1][2]
Molecular Weight	300.31 g/mol	[1][2]
Appearance	White to off-white crystal/powder	[1][3]
Melting Point	148.0 - 152.0 °C	[3]
Maximum Absorption	300 nm (in Ethanol)	[3]

Solubility Profile

A thorough review of scientific literature and chemical databases did not yield specific quantitative solubility data for diethyl 2,2'-bipyridine-5,5'-dicarboxylate in common organic solvents. However, the mention of a maximum UV absorption wavelength in ethanol suggests at least some degree of solubility in this solvent.[3]

It is important to distinguish the solubility of the diethyl ester from its corresponding carboxylic acid, 2,2'-bipyridine-5,5'-dicarboxylic acid. The dicarboxylic acid is reported to be slightly soluble in dimethyl sulfoxide (DMSO) and sparingly soluble in aqueous buffers.[4] Anecdotal evidence also suggests that the dicarboxylic acid is challenging to dissolve in many common organic solvents.[5] While not directly applicable to the diethyl ester, this information suggests that solubility studies are a critical consideration when working with this class of compounds.

Table 2: Quantitative Solubility of Diethyl 2,2'-bipyridine-5,5'-dicarboxylate in Common Solvents

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)
Water	Data not available	Data not available	Data not available
Ethanol	Data not available	Data not available	Data not available
Methanol	Data not available	Data not available	Data not available
Dimethyl Sulfoxide (DMSO)	Data not available	Data not available	Data not available
Dimethylformamide (DMF)	Data not available	Data not available	Data not available
Acetone	Data not available	Data not available	Data not available
Chloroform	Data not available	Data not available	Data not available
Dichloromethane (DCM)	Data not available	Data not available	Data not available
Ethyl Acetate	Data not available	Data not available	Data not available
Tetrahydrofuran (THF)	Data not available	Data not available	Data not available
Acetonitrile (ACN)	Data not available	Data not available	Data not available

Experimental Protocols for Solubility Determination

For researchers needing to determine the solubility of diethyl 2,2'-bipyridine-5,5'-dicarboxylate, the following established methods are recommended.

Method 1: Shake-Flask Method for Equilibrium Solubility

This is a widely accepted method for determining the equilibrium solubility of a compound.^[6]

Protocol:

- **Preparation of a Saturated Solution:** Add an excess amount of diethyl 2,2'-bipyridine-5,5'-dicarboxylate to a known volume of the desired solvent in a sealed vial.

- **Equilibration:** Agitate the vial at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solid.
- **Phase Separation:** Centrifuge the suspension to pellet the undissolved solid.
- **Sample Collection:** Carefully withdraw a known volume of the supernatant (the saturated solution) using a syringe and filter it through a chemically inert filter (e.g., PTFE) to remove any remaining solid particles.
- **Quantification:** Dilute the filtered saturated solution with a suitable solvent and determine the concentration of the solute using a validated analytical technique such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** Calculate the solubility from the determined concentration and the dilution factor.

Method 2: Qualitative Solubility Assessment

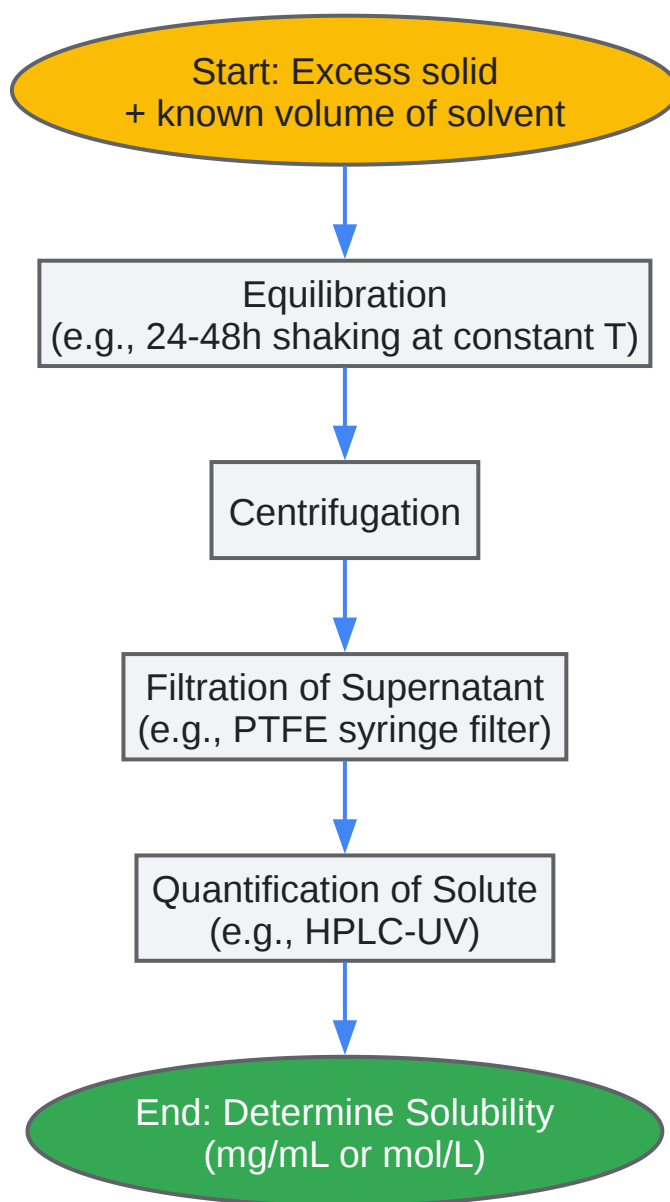
A simpler, qualitative method can be used for initial screening.^[3]

Protocol:

- Add a small, measured amount (e.g., 1-5 mg) of diethyl 2,2'-bipyridine-5,5'-dicarboxylate to a test tube.
- Add a small volume (e.g., 0.1 mL) of the test solvent and vortex or shake vigorously.
- Observe if the solid dissolves completely.
- If the solid dissolves, incrementally add more solvent until a total of 1 mL has been added, observing for any precipitation.
- If the solid does not dissolve in the initial volume, the compound can be classified as sparingly soluble or insoluble in that solvent at that temperature.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of a compound using the shake-flask method.

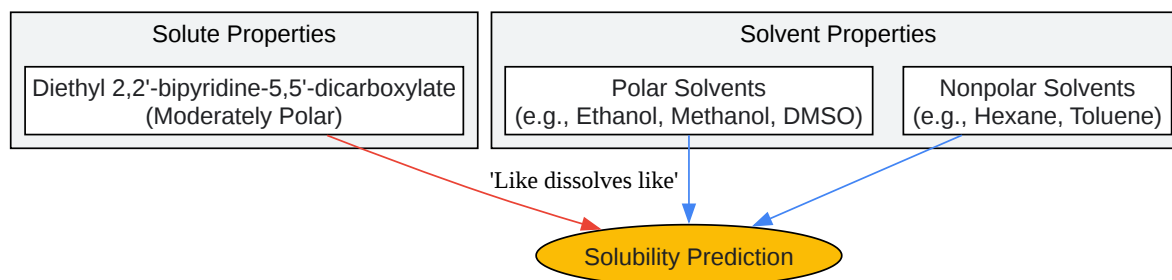


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Caption: Workflow for Equilibrium Solubility Determination.

Signaling Pathways and Logical Relationships

The principle of "like dissolves like" is a fundamental concept in predicting solubility.^[6] The polarity of both the solute and the solvent are key determinants of solubility.



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Caption: Principle of "Like Dissolves Like".

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